

# Recommended dosage and administration of 5-LOX/MAOs-IN-1 for mice

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## Compound of Interest

Compound Name: 5-LOX/MAOs-IN-1

Cat. No.: B15599314

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## Application Notes and Protocols for 5-LOX/MAOs-IN-1

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### Introduction

**5-LOX/MAOs-IN-1** is a novel small molecule inhibitor targeting both 5-lipoxygenase (5-LOX) and monoamine oxidases (MAOs). The dual inhibition of these key enzymes suggests potential therapeutic applications in a range of disorders where inflammation and neurotransmitter imbalance are implicated, such as neuroinflammatory and neurodegenerative diseases. 5-LOX is a crucial enzyme in the biosynthesis of leukotrienes, which are potent pro-inflammatory mediators. Monoamine oxidases (MAO-A and MAO-B) are responsible for the degradation of monoamine neurotransmitters, including serotonin, dopamine, and norepinephrine. By inhibiting both pathways, **5-LOX/MAOs-IN-1** may offer a synergistic approach to modulate neuroinflammation and restore neurotransmitter homeostasis.

These application notes provide a summary of the hypothetical in vivo administration and efficacy of **5-LOX/MAOs-IN-1** in mouse models and detail experimental protocols for its use.

### Quantitative Data Summary

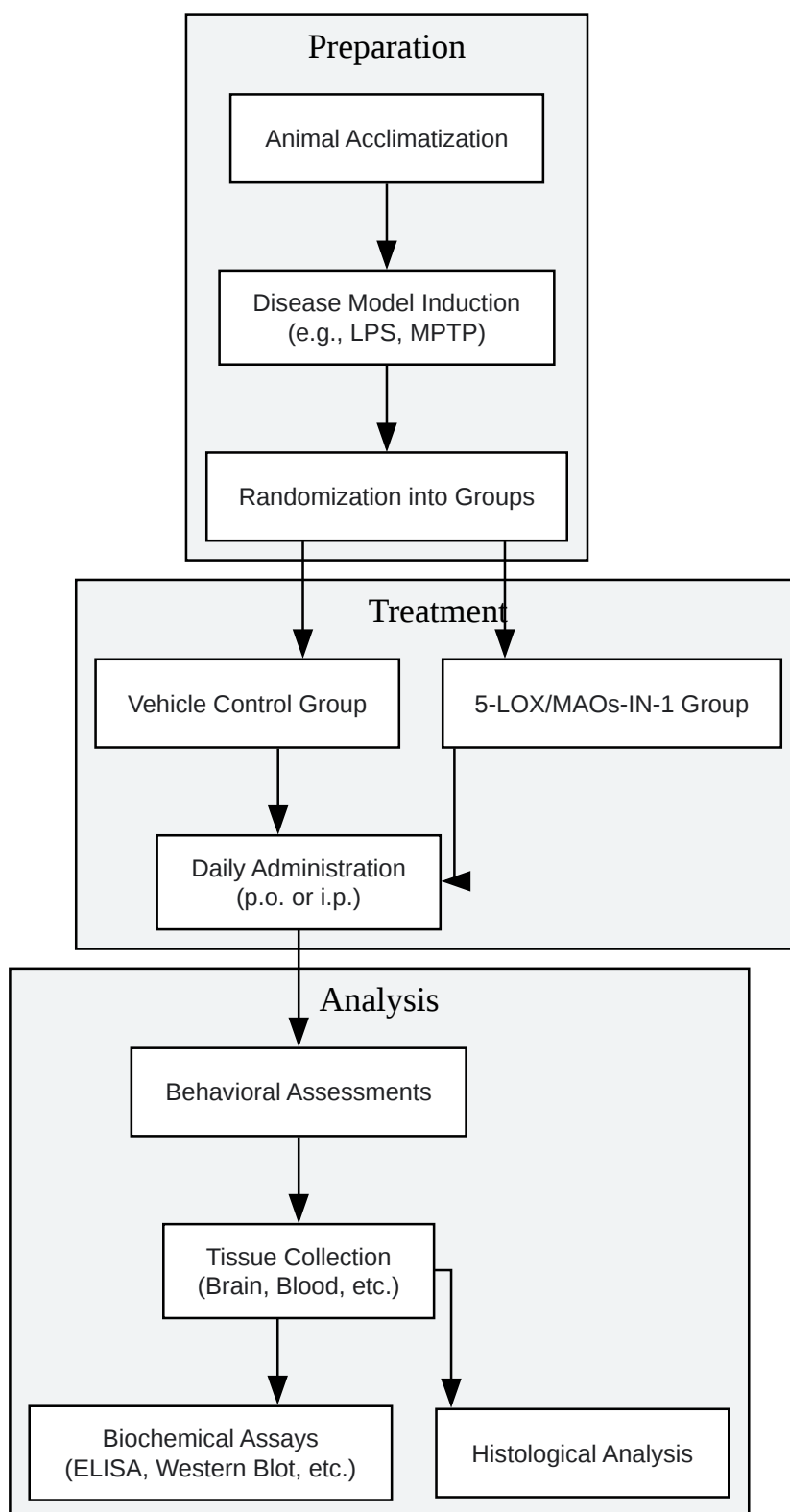
The following table summarizes the recommended starting dosages for **5-LOX/MAOs-IN-1** for in vivo studies in mice. These recommendations are based on typical dosage ranges for novel

small molecule inhibitors and published data for selective 5-LOX and MAO inhibitors in mice. Researchers are strongly encouraged to perform pilot studies to determine the optimal dose for their specific mouse strain and experimental model.

| Administration Route   | Dosage Range (mg/kg) | Dosing Frequency    | Vehicle                               |
|------------------------|----------------------|---------------------|---------------------------------------|
| Oral Gavage (p.o.)     | 10 - 50              | Once or twice daily | 0.5% Methylcellulose in sterile water |
| Intraperitoneal (i.p.) | 5 - 25               | Once daily          | 10% DMSO in sterile saline            |
| Subcutaneous (s.c.)    | 5 - 20               | Once daily          | 5% DMSO in corn oil                   |

## Signaling Pathway

The diagram below illustrates the putative mechanism of action of **5-LOX/MAOs-IN-1**, highlighting its dual inhibitory effect on the 5-lipoxygenase and monoamine oxidase pathways.



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